

An In-Depth Technical Guide to 2-Methoxyestradiol-d5

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Compound of Interest

Compound Name: 2-Methoxyestradiol-d5

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, and applications of **2-Methoxyestradiol-d5** (2-ME2-d5), a deuterated analog of the endogenous estradiol metabolite, 2-Methoxyestradiol (2-ME2). This document is intended to serve as a valuable resource for professionals in research and drug development who are utilizing 2-ME2-d5 as an internal standard or investigating the biological roles of 2-ME2.

Molecular Structure and Chemical Properties

2-Methoxyestradiol-d5 is a synthetic, stable isotope-labeled version of 2-Methoxyestradiol. The deuterium atoms are strategically placed on the molecule to increase its molecular weight, allowing for its differentiation from the endogenous, non-deuterated 2-ME2 in mass spectrometry-based assays.

Chemical Structure:

- IUPAC Name: (8R,9S,13S,14S,17S)-1,4,16,16,17-pentadeuterio-2-methoxy-13-methyl-6,7,8,9,11,12,14,15-octahydrocyclopenta[a]phenanthrene-3,17-diol[1]

- Synonyms: 2-Methoxy-17 β -estradiol-1,4,16,16,17-d5, 2-ME2-d5[1]

Table 1: Physicochemical Properties of **2-Methoxyestradiol-d5** and 2-Methoxyestradiol

Property	2-Methoxyestradiol-d5	2-Methoxyestradiol
Chemical Formula	C ₁₉ H ₂₁ D ₅ O ₃	C ₁₉ H ₂₆ O ₃ [2][3]
Molecular Weight	307.4 g/mol [1]	302.414 g/mol [2]
CAS Number	358731-34-7	362-07-2[2]

Synthesis of 2-Methoxyestradiol-d5

While a specific, detailed protocol for the synthesis of **2-Methoxyestradiol-d5** is not readily available in the public domain, it is presumed to be synthesized from a deuterated estradiol precursor. Several methods for the synthesis of the non-deuterated 2-Methoxyestradiol have been published, which could potentially be adapted for the synthesis of its deuterated analog. These methods often start from 17 β -estradiol and involve a key hydroxylation step at the C-2 position, followed by methylation.[4] General techniques for the selective deuterium labeling of steroidal estrogens have also been described and would be applicable in this context.[5][6][7]

Analytical Applications and Experimental Protocols

2-Methoxyestradiol-d5 is primarily used as an internal standard in the quantitative analysis of 2-Methoxyestradiol in biological samples by liquid chromatography-tandem mass spectrometry (LC-MS/MS).[8] Its utility stems from its similar chemical and physical properties to the analyte of interest, 2-ME2, ensuring comparable extraction efficiency and ionization response, while its distinct mass allows for its separate detection.

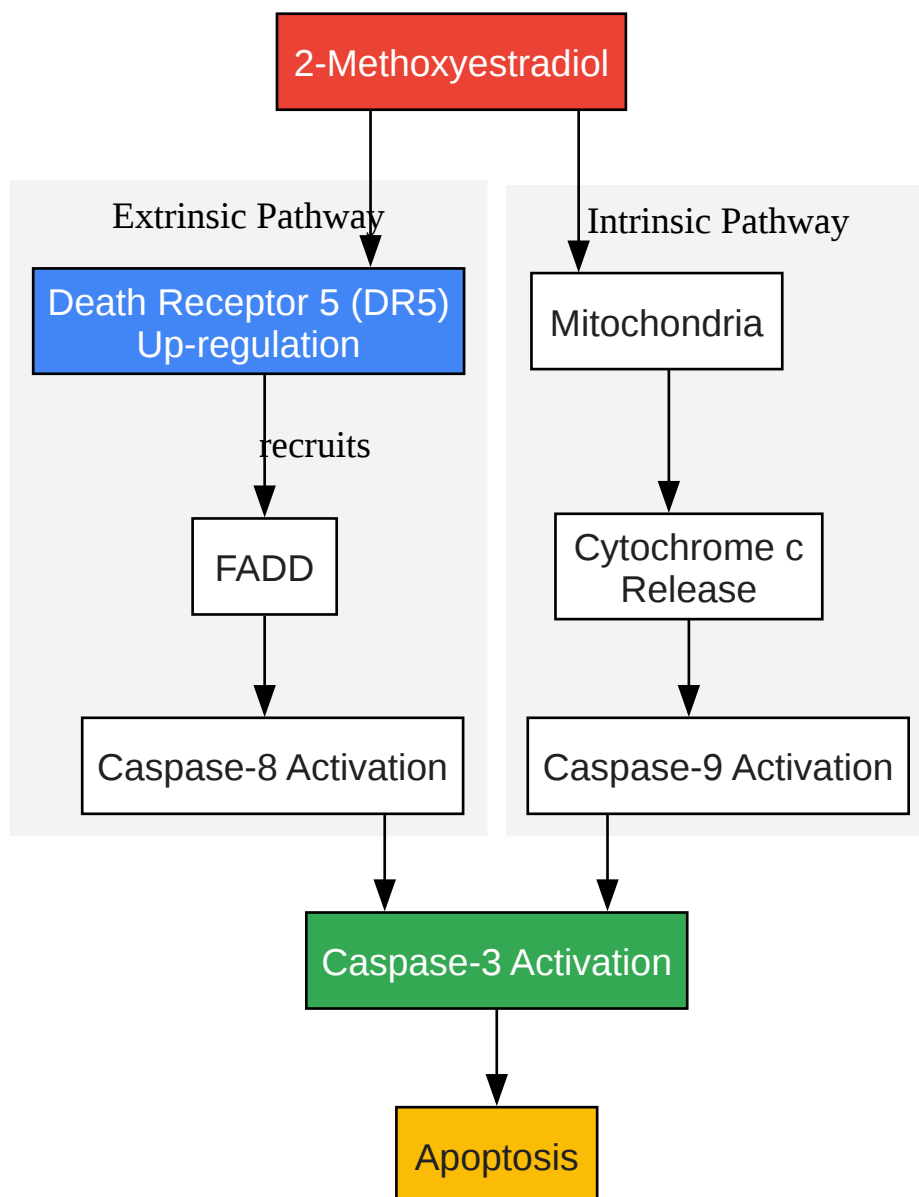
Quantification of 2-Methoxyestradiol in Human Plasma by LC-MS/MS

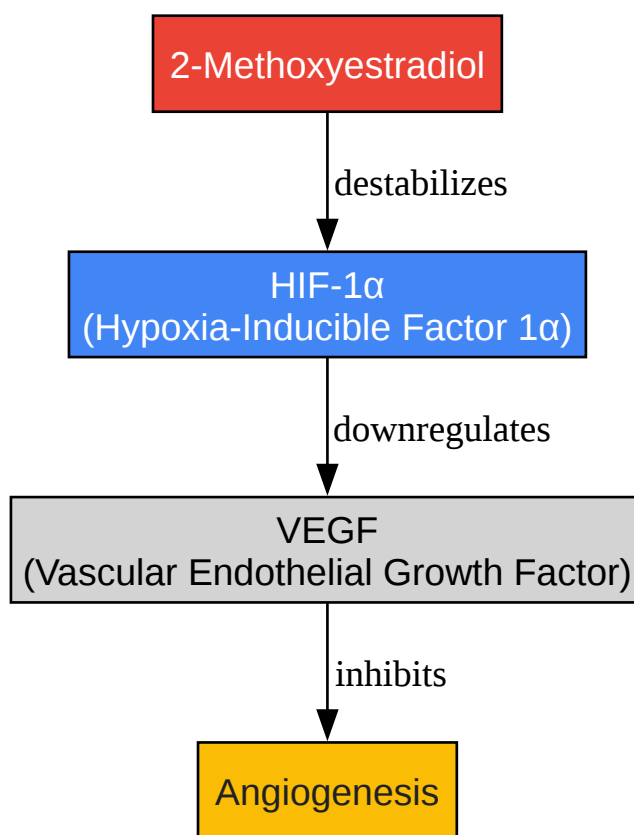
The following protocol is a summary of a validated method for the determination of 2-ME2 in human plasma.[9]

Table 2: Experimental Parameters for LC-MS/MS Quantification of 2-Methoxyestradiol

Parameter	Description
Sample Preparation	Liquid-liquid extraction of 0.3 mL plasma (spiked with 2-ME2-d5) with ethyl acetate.[9]
Chromatographic Column	Zorbax Eclipse C18 (2.1 x 50 mm, 5 µm)[9]
Mobile Phase	Gradient elution with methanol and water.[9]
Flow Rate	0.25 mL/min[9]
Ionization Mode	Atmospheric Pressure Chemical Ionization (APCI)[9]
Detection Mode	Tandem Mass Spectrometry (MS/MS)[9]
Ion Transitions	2-ME2: m/z 303.1 → 136.8; 2-ME2-d5: m/z 308.1 → 138.8[9]
Linear Range	1-100 ng/mL[9]

Experimental Workflow for 2-ME2 Quantification:





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